

Molecular formula and molar mass of tetrafluoroethylene

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Compound of Interest

Compound Name: Tetrafluoroethylene

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An In-depth Technical Guide to Tetrafluoroethylene

Tetrafluoroethylene (TFE) is a synthetic fluorocarbon and the monomer used for the industrial preparation of a variety of fluoropolymers, most notably poly**tetrafluoroethylene** (PTFE), widely known by the trade name Teflon.^{[1][2]} This document provides a comprehensive overview of its molecular characteristics, synthesis, applications, and safety protocols, tailored for researchers, scientists, and professionals in drug development.

Molecular Formula and Molar Mass

Tetrafluoroethylene is a colorless and odorless gas with the chemical formula C_2F_4 .^{[1][2]} Its structure consists of a carbon-carbon double bond with two fluorine atoms attached to each carbon ($F_2C=CF_2$).^[2]

Table 1: Core Properties of **Tetrafluoroethylene**

Property	Value
Molecular Formula	C₂F₄ [1] [3]
Molar Mass	100.016 g·mol ⁻¹ [1]
Appearance	Colorless gas [1]
Odor	Odorless [1]
Density	1.519 g/cm ³ at -76 °C [1]
Melting Point	-142.5 °C [1]
Boiling Point	-76.3 °C [1]

| Water Solubility | Insoluble[\[1\]](#) |

Synthesis of Tetrafluoroethylene

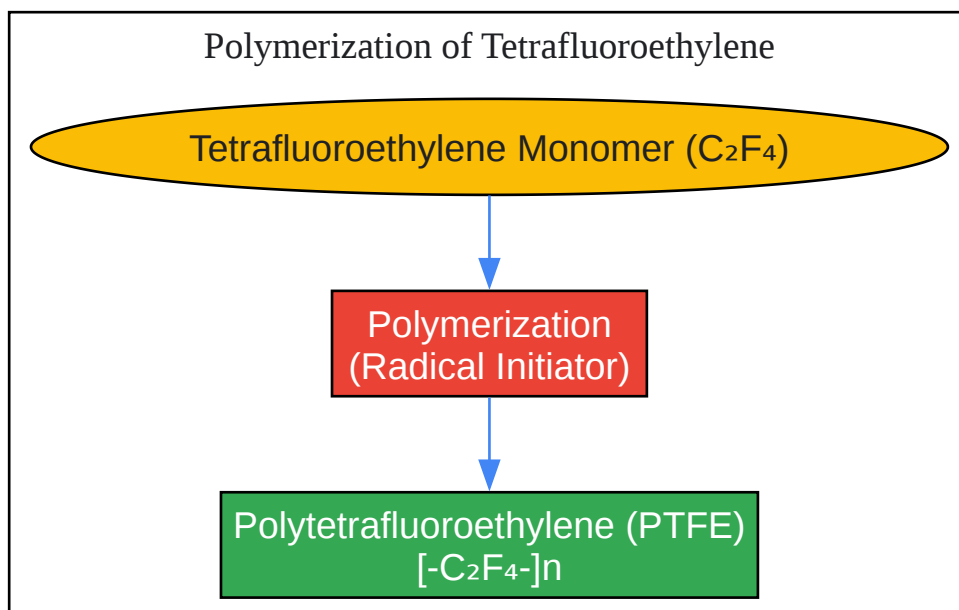
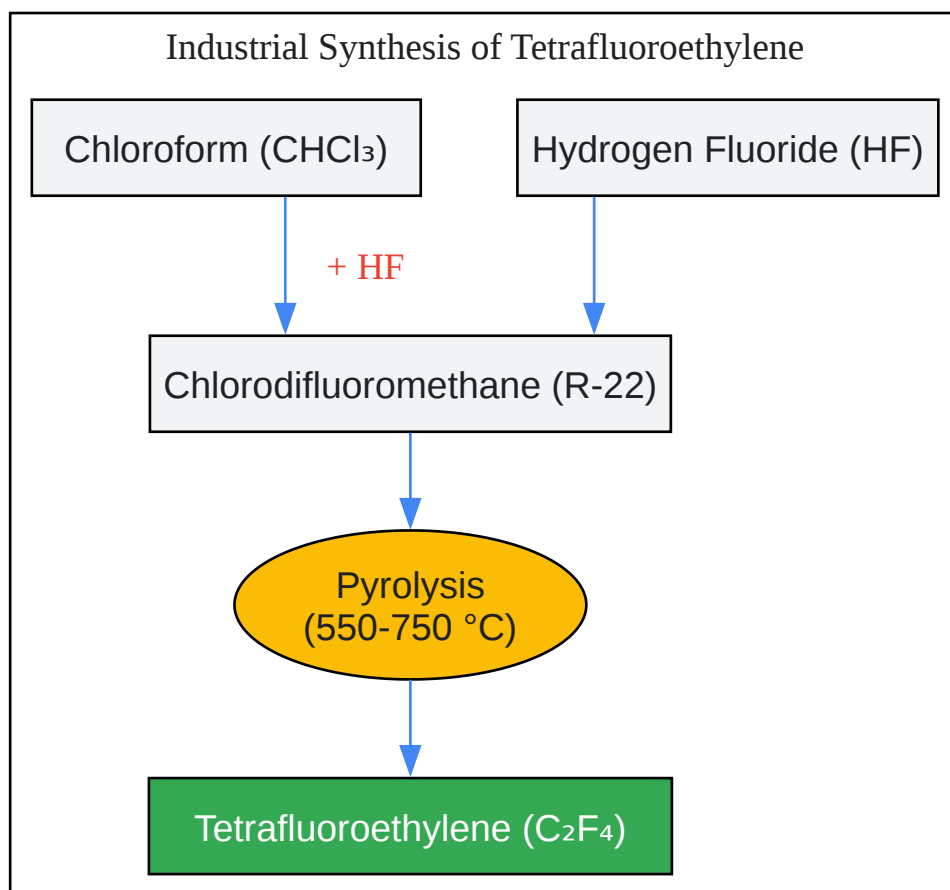
The industrial production of TFE is a multi-step process that begins with chloroform.[\[1\]](#)[\[3\]](#) Additionally, there are established laboratory methods for its synthesis.

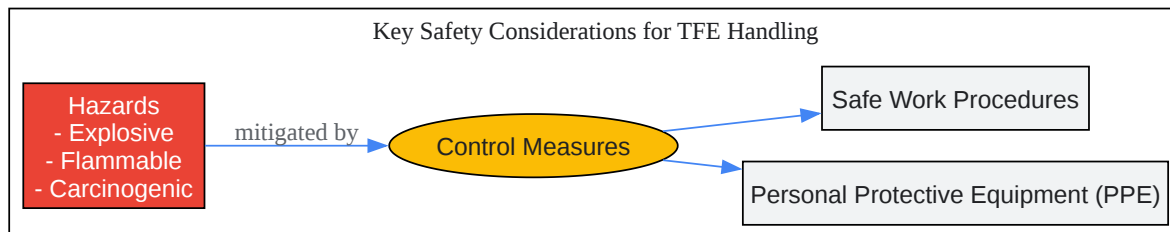
Industrial Manufacturing Protocol

The primary commercial synthesis of **tetrafluoroethylene** involves the following key steps:

- **Fluorination of Chloroform:** Chloroform (CHCl₃) is treated with hydrogen fluoride (HF) to produce chlorodifluoromethane (CHClF₂), also known as R-22.[\[1\]](#)[\[4\]](#)
- **Pyrolysis of Chlorodifluoromethane:** The resulting chlorodifluoromethane is then subjected to pyrolysis at high temperatures (550–750 °C), which yields **tetrafluoroethylene**.[\[1\]](#) Difluorocarbene serves as an intermediate in this reaction.[\[1\]](#)

Alternatively, TFE can be prepared by the pyrolysis of fluoroform (CHF₃).[\[1\]](#)





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